

"2-Bromo-4,5-dimethylthiazole" molecular weight and formula

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Compound of Interest

Compound Name: **2-Bromo-4,5-dimethylthiazole**

Cat. No.: **B1278221**

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Technical Guide: 2-Bromo-4,5-dimethylthiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Bromo-4,5-dimethylthiazole**, a heterocyclic organic compound. The information presented herein is intended to support researchers and professionals in various scientific disciplines, including medicinal chemistry, materials science, and synthetic organic chemistry.

Core Molecular Data

The essential molecular identifiers and properties of **2-Bromo-4,5-dimethylthiazole** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and computational modeling.

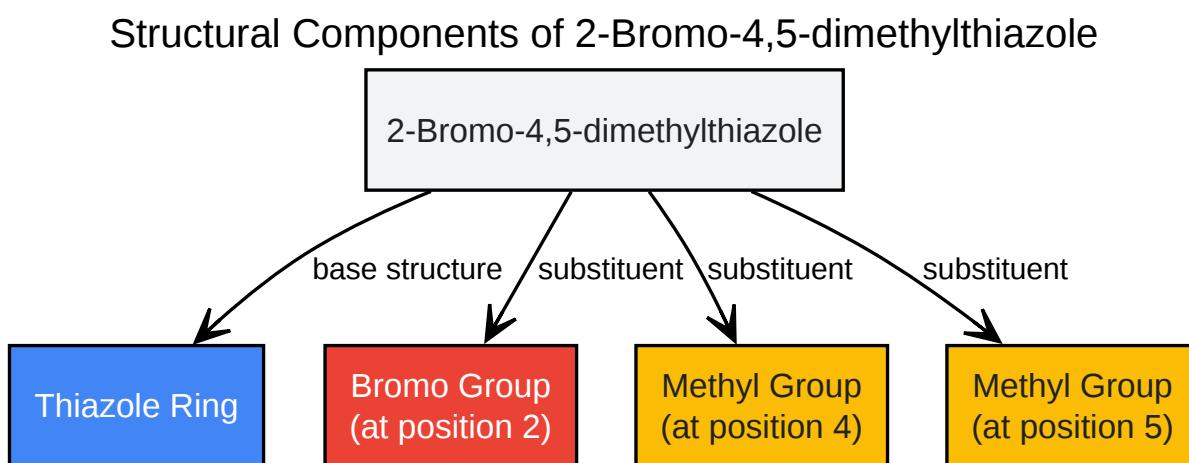
Parameter	Value	Reference
Molecular Formula	C5H6BrNS	[1]
Molecular Weight	192.08 g/mol	[1]
CAS Number	29947-24-8	[1]

Experimental Protocols and Biological Activity

Currently, detailed experimental protocols for the synthesis or specific analytical quantification of **2-Bromo-4,5-dimethylthiazole** are not readily available in public domain literature. Similarly, there is no documented evidence to suggest its involvement in specific biological signaling pathways. The compound is primarily classified as a chemical intermediate, and its utility would be determined by the specific research context in which it is employed.

Structural Representation

The logical relationship between the compound's name and its constituent chemical moieties can be visualized as follows. This diagram illustrates the key functional groups that comprise the **2-Bromo-4,5-dimethylthiazole** molecule.



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Caption: Logical breakdown of **2-Bromo-4,5-dimethylthiazole**'s nomenclature.

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References

- 1. usbio.net [usbio.net]
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